

# How to purify diethylamine by distillation for high-purity applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethylamine

Cat. No.: B046881

[Get Quote](#)

## Technical Support Center: High-Purity Diethylamine via Distillation

This technical support guide provides researchers, scientists, and drug development professionals with detailed protocols, troubleshooting advice, and frequently asked questions regarding the purification of **diethylamine** by distillation for high-purity applications.

## Troubleshooting Guide

Encountering issues during distillation can compromise the purity of your **diethylamine**. This guide addresses common problems in a question-and-answer format to help you navigate these challenges.

Issue ID	Question	Possible Causes	Suggested Solutions
DEA-T01	The distillation is very slow or not occurring at the expected temperature.	<ul style="list-style-type: none"><li>- Inadequate heating of the distillation flask.</li><li>- Heat loss from the distillation column.</li><li>- Incorrect thermometer placement.</li><li>- Presence of a high-boiling impurity.</li></ul>	<ul style="list-style-type: none"><li>- Ensure the heating mantle is in good contact with the flask and set to an appropriate temperature.</li><li>- Insulate the distillation column with glass wool or aluminum foil to prevent heat loss.<sup>[1]</sup></li><li>- The top of the thermometer bulb should be level with the side arm of the distillation head to accurately measure the temperature of the vapor entering the condenser.<sup>[2]</sup></li><li>- If the temperature is significantly higher than the boiling point of diethylamine, your starting material may be heavily contaminated with a higher boiling point substance.</li></ul>
DEA-T02	The temperature is fluctuating during distillation.	<ul style="list-style-type: none"><li>- Uneven boiling (bumping).</li><li>- Inconsistent heat source.</li><li>- The distillation is complete, and a higher boiling</li></ul>	<ul style="list-style-type: none"><li>- Add boiling chips or a magnetic stir bar to the distillation flask to ensure smooth boiling.<sup>[3]</sup></li><li>- Use a voltage controller for</li></ul>

		point fraction is beginning to distill.	the heating mantle to provide a steady heat supply.- If the temperature rises sharply and remains stable at a higher plateau, you are collecting a different fraction. Stop the distillation if you only require pure diethylamine.
DEA-T03	The collected distillate is cloudy.	- Water contamination.- The distillation rate is too fast, causing aerosol formation.	- Diethylamine is miscible with water.[4] Ensure all glassware is thoroughly dried before starting. Consider a pre-drying step with a suitable drying agent if water contamination is suspected.- Reduce the heating rate to ensure a slow and steady distillation.
DEA-T04	A strong ammonia-like or fishy odor is present in the lab.	- Leaks in the distillation apparatus.	- Diethylamine has a strong, unpleasant odor.[4] Immediately turn off the heat source and allow the apparatus to cool. Check all joints and connections for a secure fit. Use appropriate joint clips. Ensure the distillation

		is performed in a well-ventilated fume hood.
DEA-T05	The purified diethylamine turns yellow or brown upon storage.	- Oxidation of the diethylamine.  - Store purified diethylamine under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed, amber glass bottle to protect it from air and light. For long-term storage, refrigeration is recommended.

## Frequently Asked Questions (FAQs)

### 1. What are the common impurities in commercial **diethylamine**?

Commercial **diethylamine** is typically synthesized from ethanol and ammonia.<sup>[4]</sup> This process can lead to the presence of related amines as impurities, primarily:

- Ethylamine: A primary amine.
- Triethylamine: A tertiary amine.<sup>[5][6]</sup>
- Water: Due to its miscibility with **diethylamine**.<sup>[4]</sup>
- Oxidation products: **Diethylamine** can oxidize over time, leading to a yellow or brown discoloration.

### 2. How can I remove these impurities by distillation?

Fractional distillation is an effective method for separating **diethylamine** from its common impurities due to differences in their boiling points.<sup>[1][2][3]</sup>

#### Boiling Points of **Diethylamine** and Common Impurities

Compound	Boiling Point (°C)
Ethylamine	~17
Diethylamine	55-56[4]
Triethylamine	~89[5][6]
Water	100

By carefully controlling the distillation temperature, you can separate these components. Ethylamine will distill first, followed by **diethylamine**. Triethylamine and water will remain in the distillation flask as higher-boiling residues.

3. Is it possible to purify **diethylamine** if it is in its salt form (e.g., **diethylamine** hydrochloride)?

Yes. To distill **diethylamine** from its hydrochloride salt, you must first liberate the free amine. This is achieved by reacting the salt with a strong base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH), followed by distillation.

4. How can I assess the purity of my distilled **diethylamine**?

Gas chromatography (GC) is a common and effective method for determining the purity of **diethylamine**.<sup>[7][8]</sup> By comparing the chromatogram of your purified sample to that of a standard, you can identify and quantify any remaining impurities. Titration with a standardized acid can also be used to determine the amine content.

## Experimental Protocol: Fractional Distillation of Diethylamine

This protocol outlines the fractional distillation of **diethylamine** to remove lower and higher boiling point impurities.

Safety Precautions:

- **Diethylamine** is a flammable, corrosive, and toxic liquid with a strong, unpleasant odor.<sup>[4]</sup>
- Always work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Ensure all glassware is free of cracks and stars.
- Use a heating mantle with a stirrer or add boiling chips to the distillation flask to ensure smooth boiling. Never heat a closed system.

#### Equipment:

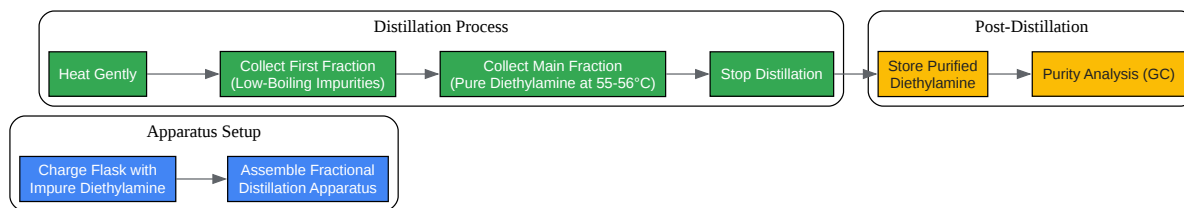
- Round-bottom flask
- Fractionating column (e.g., Vigreux or packed column)
- Distillation head with a thermometer adapter
- Thermometer
- Condenser
- Receiving flask
- Heating mantle with a stirrer or hot plate with a stir bar
- Boiling chips (if not using magnetic stirring)
- Joint clips

#### Procedure:

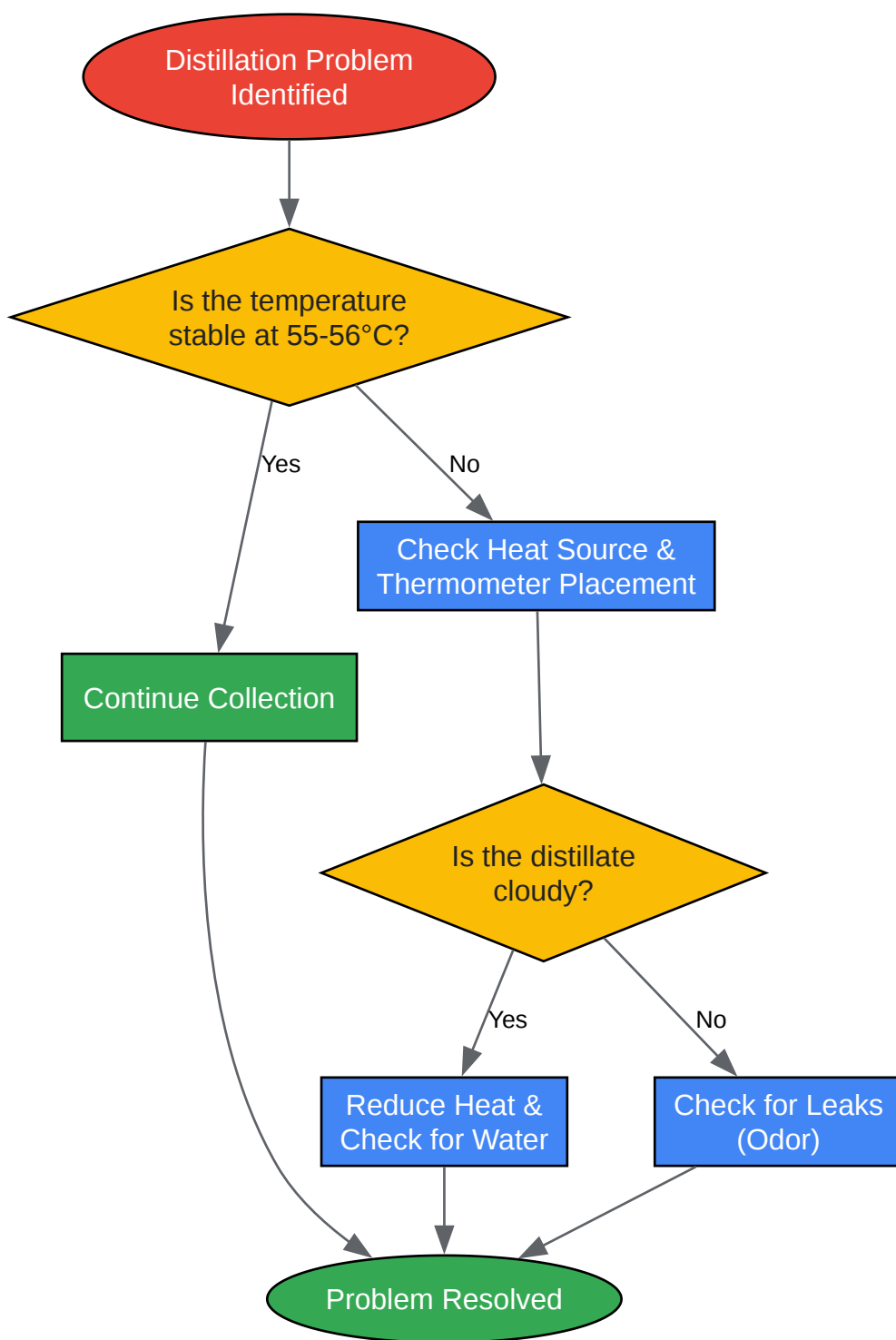
- Setup: Assemble the fractional distillation apparatus in a fume hood as shown in the diagram below. Ensure all joints are well-seated and secured with clips.
- Charging the Flask: Add the impure **diethylamine** and a few boiling chips or a stir bar to the round-bottom flask. Do not fill the flask more than two-thirds full.
- Heating: Begin to gently heat the flask.

- **First Fraction (Low-Boiling Impurities):** The temperature will initially rise. If ethylamine is present, the temperature will hold steady at its boiling point (around 17 °C) as it distills. Collect this first fraction in a separate receiving flask and dispose of it appropriately.
- **Main Fraction (Diethylamine):** After the low-boiling impurities have been removed, the temperature will rise again and then stabilize at the boiling point of **diethylamine** (55-56 °C).  
[4] Change the receiving flask to collect the pure **diethylamine**.
- **Distillation Rate:** Maintain a slow and steady distillation rate, with one to two drops of distillate collecting per second.
- **Stopping the Distillation:** When the temperature begins to drop or rise again, or when only a small amount of liquid remains in the distillation flask, stop the distillation by turning off the heat. Do not distill to dryness.
- **Storage:** Transfer the purified **diethylamine** to a clean, dry, amber glass bottle. For long-term storage, it is advisable to flush the bottle with an inert gas like nitrogen or argon before sealing.

## Visualizations







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Fractional distillation - Wikipedia [en.wikipedia.org]
- 2. Purification [chem.rochester.edu]
- 3. Fractional\_distillation [chemeurope.com]
- 4. Diethylamine - Wikipedia [en.wikipedia.org]
- 5. Triethylamine - Wikipedia [en.wikipedia.org]
- 6. Triethylamine - Sciencemadness Wiki [sciencemadness.org]
- 7. [PDF] Determination of Diethylamine and Triethylamine Quantitatively using GC-headspace Chromatography | Semantic Scholar [semanticscholar.org]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [How to purify diethylamine by distillation for high-purity applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046881#how-to-purify-diethylamine-by-distillation-for-high-purity-applications]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)